

Synthesis and Purification of Boc-NH-C4-acid: A Technical Guide

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Compound of Interest

Compound Name: *Boc-NH-C4-acid*

Cat. No.: *B558653*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and purification of 4-(tert-butoxycarbonylamino)butanoic acid (**Boc-NH-C4-acid**), a valuable building block in medicinal chemistry and drug development. This document details the experimental protocols, data on physical and chemical properties, and characterization, presented in a clear and accessible format for laboratory use.

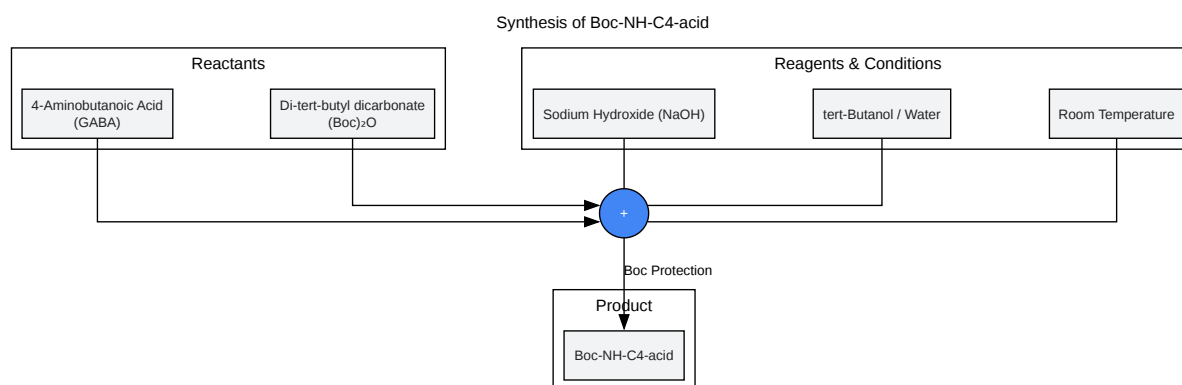
Introduction

Boc-NH-C4-acid, also known as N-Boc-gamma-aminobutyric acid (Boc-GABA-OH), is a derivative of the neurotransmitter gamma-aminobutyric acid (GABA). The introduction of the tert-butoxycarbonyl (Boc) protecting group on the amine functionality allows for its use in peptide synthesis and the construction of more complex molecules where selective reaction at other functional groups is required. The Boc group is favored for its stability under a wide range of reaction conditions and its facile removal under acidic conditions.

Synthesis of Boc-NH-C4-acid

The synthesis of **Boc-NH-C4-acid** is achieved through the protection of the primary amine of 4-aminobutanoic acid using di-tert-butyl dicarbonate (Boc₂O) under basic conditions.

Chemical Reaction Pathway



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Caption: Reaction scheme for the Boc protection of 4-aminobutanoic acid.

Experimental Protocol

This protocol is adapted from established procedures for the Boc protection of amino acids.

Materials:

- 4-Aminobutanoic acid (GABA)
- Di-tert-butyl dicarbonate (Boc_2O)
- Sodium hydroxide (NaOH)
- tert-Butanol
- Deionized water
- Potassium hydrogen sulfate (KHSO_4)

- Ethyl acetate
- Hexane
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)

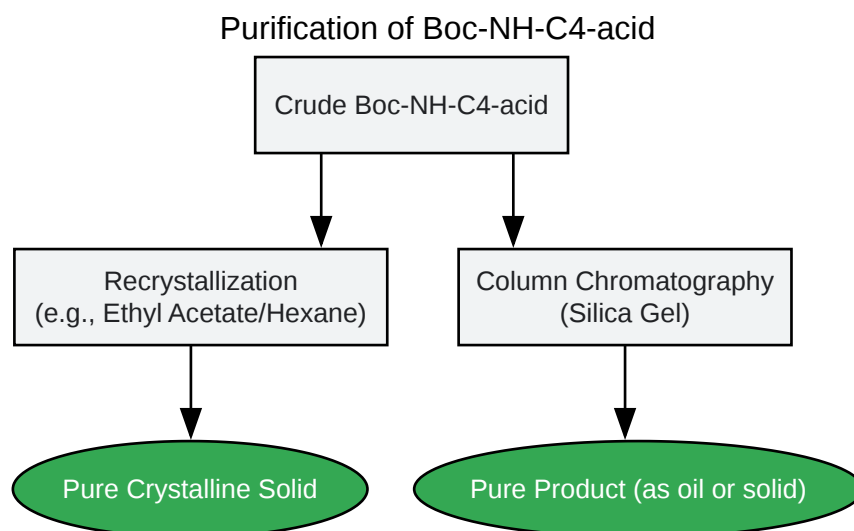
Procedure:

- In a round-bottomed flask equipped with a magnetic stirrer, dissolve 4-aminobutanoic acid (1.0 eq) in a 1M aqueous solution of sodium hydroxide (1.1 eq).
- Add tert-butanol to the solution (a 2:1 ratio of tert-butanol to water is common).
- To the stirring solution, add di-tert-butyl dicarbonate (1.1 eq) portion-wise at room temperature.
- Stir the reaction mixture overnight at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, extract the reaction mixture with pentane or hexane to remove any unreacted Boc_2O .
- Cool the aqueous layer in an ice bath and acidify to a pH of 1-2 by the slow addition of a cold aqueous solution of potassium hydrogen sulfate.
- Extract the acidified aqueous layer with ethyl acetate (3x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

Purification of Boc-NH-C4-acid

The crude **Boc-NH-C4-acid** can be purified by recrystallization or column chromatography.

Purification Workflow



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